Technical Guide: 3-Nitrobenzyl Fluoride Hazard Profiling & Risk Management[1]

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Compound of Interest

Compound Name:	*3-Nitrobenzyl fluoride*
CAS No.:	*455-94-7*
Cat. No.:	*B3041994*

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Executive Summary

3-Nitrobenzyl fluoride (

-Nitrobenzyl fluoride) is a fluorinated aromatic intermediate used primarily in the synthesis of kinase inhibitors, metabolic probes, and fluorinated bioisosteres.[1] Unlike its aryl-fluoride isomer (1-Fluoro-3-nitrobenzene), this compound possesses a benzylic carbon-fluorine bond (

).[1] This structural distinction dictates its reactivity as a potential alkylating agent and metabolic blocker.

This guide synthesizes the physiochemical hazards, toxicological mechanisms, and engineering controls required to handle this compound with high-integrity safety standards.[1]

Part 1: Chemical Identity & Physiochemical Profile

Critical Disambiguation

A common error in procurement and safety planning is confusing this compound with its ring-fluorinated isomer.[1] The safety protocols differ significantly due to the reactivity of the benzylic

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position.[1]

Feature	3-Nitrobenzyl fluoride **(Target)**	1-Fluoro-3-nitrobenzene **(Isomer)**
CAS Number	455-94-7	402-67-5
Structure		
Reactivity Class	Alkylating Agent (Benzylic)	Aryl Halide (Substrate)
Primary Hazard	Mucous membrane irritation / Alkylation	Skin absorption / Methemoglobinemia

Physiochemical Data Table

Data derived from structural analogs and available synthesis reports.

Property	Value / Characteristic	Operational Implication
Physical State	Low-melting solid or oily liquid	May change phase during handling; spill dynamics vary.[1]
Molecular Weight	155.13 g/mol	Calculation basis for stoichiometry.[1]
Solubility	Soluble in DCM, EtOAc, DMSO	Use compatible solvent-resistant gloves (Nitrile).[1]
Reactivity	Susceptible to nucleophilic attack	Avoid strong bases; potential for slow hydrolysis.[1]
Flash Point	>110°C (Estimated)	Combustible but not highly flammable.[1]

Part 2: Comprehensive Hazard Analysis[1]

The Alkylation Mechanism (Toxicological Core)

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While less reactive than its chloride or bromide analogs (which are potent lachrymators), **3-Nitrobenzyl fluoride** retains alkylating potential.[1] The nitro group at the meta position exerts an electron-withdrawing effect, increasing the electrophilicity of the benzylic carbon.[1]

Mechanism of Action:

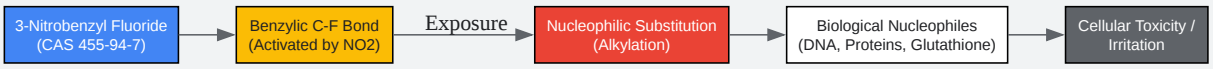
- Bio-activation: In biological systems, the

  bond is generally stable but can undergo oxidative defluorination or direct displacement by strong nucleophiles (e.g., thiols in glutathione or DNA bases).

- Cellular Stress: If alkylation occurs, it triggers DNA damage responses or depletes cellular antioxidants.

Visualization: Reactivity & Hazard Cascade

The following diagram illustrates the structural difference and the resulting hazard pathway.



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Caption: Figure 1. The hazard cascade of **3-Nitrobenzyl fluoride** driven by benzylic electrophilicity.

GHS Classification (Derived)

Based on the structural class of activated benzyl fluorides:

- Skin Irritation (Category 2): Causes skin irritation upon contact.
- Eye Irritation (Category 2A): Causes serious eye irritation.[2]
- STOT-SE (Category 3): May cause respiratory irritation.[1][2]

Part 3: Risk Management & Engineering Controls

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Hierarchy of Controls

To ensure "Trustworthiness" in the safety protocol, reliance on PPE alone is insufficient.

- Engineering (Primary):
  - Fume Hood: All weighing and transfer operations must occur inside a certified chemical fume hood.
  - Static Control: Use anti-static weighing boats, as fluorinated nitro-compounds can carry static charges.[1]
- Personal Protective Equipment (PPE):
  - Gloves: Nitrile rubber (0.11 mm minimum thickness) is standard. For prolonged handling, double-gloving is recommended to prevent permeation of the carrier solvent (e.g., DCM).[1]
  - Eye Protection: Chemical splash goggles. Safety glasses are insufficient if the compound is in liquid phase or solution.

Protocol: Safe Handling & Decontamination

This protocol is designed to be self-validating (includes a check step).

Step-by-Step Workflow:

- Preparation: Place a disposable absorbent mat in the fume hood. Pre-weigh the container.
- Transfer: Use a glass pipette (if liquid) or spatula (if solid). Avoid using plastic syringes for long-term storage as fluorinated organics can leach plasticizers over time.[1]
- Decontamination (The Validation Step):
  - Reagent: Prepare a 5% aqueous solution of Sodium Hydroxide (NaOH) or a specific surfactant cleaner.
  - Action: Wipe down all tools.

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- Validation: Check pH of the waste wipe. If acidic (indicating hydrolysis to HF, though rare/slow), neutralize further. Note: Rapid HF generation is unlikely, but trace hydrolysis is possible.

Part 4: Emergency Response Protocols

Spill Management

In the event of a spill, the primary risk is respiratory irritation from dust or vapors.

- Evacuate: Clear the immediate area.
- Ventilate: Ensure fume hood sash is at the emergency position.
- Neutralize: Cover spill with a 1:1 mixture of sand and soda ash (sodium carbonate). This absorbs the liquid and neutralizes potential acidic hydrolysis byproducts.
- Disposal: Collect in a dedicated container labeled "Fluorinated Organic Waste." Do not mix with strong oxidizers (e.g., nitric acid waste) due to the nitro group.

First Aid (Specific to Fluorinated Organics)

- Skin Contact: Wash with soap and water for 15 minutes. Calcium Gluconate Gel should be available in the lab safety kit as a precautionary measure. While the C-F bond is stable, metabolic or thermal decomposition can release fluoride ions. Applying the gel is a low-risk, high-reward intervention for significant exposure.[1]
- Eye Contact: Rinse for 15 minutes. Seek ophthalmological evaluation immediately.

Part 5: Synthesis & Applications Context[1][3]

Understanding the utility of **3-Nitrobenzyl fluoride** aids in risk assessment during experimental design.[1]

Synthesis Utility

It serves as a precursor for 3-Aminobenzyl fluoride, a key intermediate in the synthesis of protease inhibitors.[1] The reduction of the nitro group requires careful control of exotherms.[1]

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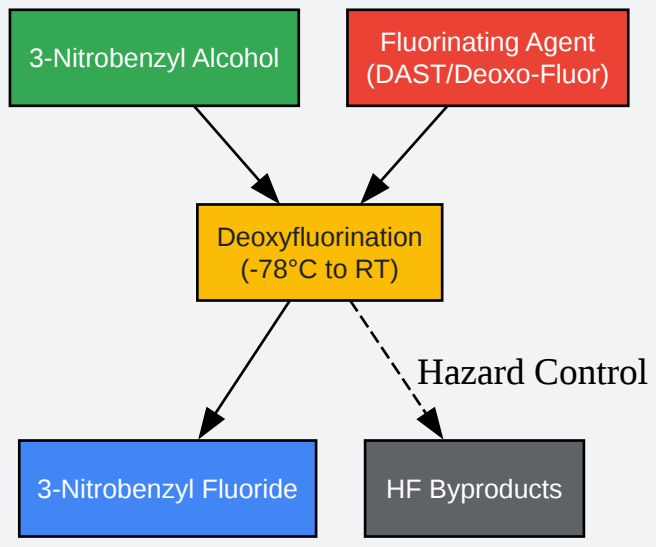
- Reaction:

- Safety Note: Hydrogenation of nitro compounds is exothermic. The presence of the benzylic fluoride requires avoiding acidic conditions that could hydrolyze the C-F bond during workup. [1]

Deoxyfluorination

The compound is often synthesized via deoxyfluorination of 3-nitrobenzyl alcohol using reagents like DAST or Deoxo-Fluor.[1]

- Hazard: These reactions release HF in situ. The safety profile of the synthesis of **3-Nitrobenzyl fluoride** is significantly more hazardous than the isolated compound itself.[1]



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Caption: Figure 2. Synthesis workflow highlighting the critical HF byproduct management.

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